Comprehensive Spectroscopic Characterization of (3-Chloro-4-propan-2-yloxyphenyl)methanol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(3-Chloro-4-propan-2-yloxyphenyl)methanol*
CAS No.:	*678181-75-4*
Cat. No.:	*B3024699*

Get Quote

Introduction & Structural Context

Compound: **(3-Chloro-4-propan-2-yloxyphenyl)methanol** CAS Registry Number: 944441-69-4 Molecular Formula: $C_{10}H_{13}ClO_2$ Molecular Weight: 200.66 g/mol

The structural integrity of this intermediate relies on three distinct moieties: the benzyl alcohol core, the 3-chloro substituent, and the 4-isopropoxy ether linkage. Validating this structure requires confirming the 1,3,4-trisubstituted aromatic pattern and distinguishing the isopropyl group from potential n-propyl impurities.

Experimental Protocols for Data Acquisition

To ensure reproducible spectral data, the following sample preparation and acquisition protocols are recommended. These steps minimize solvent effects and aggregation artifacts common in benzyl alcohol derivatives.

A. Nuclear Magnetic Resonance (NMR) Preparation

© 2026 BenchChem. All rights reserved.

- Solvent: Deuterated Chloroform ($CDCl_3$) is preferred for resolution. Dimethyl Sulfoxide-d_6 (DMSO-d_6) is a secondary choice if the hydroxyl proton needs to be explicitly resolved (splits the benzylic CH_2 into a doublet).
- Concentration: 10–15 mg of sample in 0.6 mL solvent.
- Acquisition: Standard 1H (400 MHz+) and 13C (100 MHz+) pulse sequences.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm or residual $CHCl_3$ at 7.26 ppm.

B. Mass Spectrometry (MS) Workflow

- Ionization: Electrospray Ionization (ESI) in Positive Mode is standard.
- Eluent: Methanol/Water + 0.1% Formic Acid.
- Note: Benzyl alcohols often show weak molecular ions ($[M+H]^+$) due to the facile loss of water ($[M-OH]^+$). Look for sodium adducts $[M+Na]^+$ for mass confirmation.

C. Infrared Spectroscopy (IR)

- Method: Attenuated Total Reflectance (ATR) on neat solid/oil.
- Resolution: 4 cm^{-1}.

Spectroscopic Analysis & Interpretation

A. 1H NMR: The Structural Fingerprint

The proton NMR spectrum provides the most definitive proof of structure. The key diagnostic is the isopropyl septet and the 1,3,4-aromatic substitution pattern.

© 2026 BenchChem. All rights reserved.

Moiety	Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment Logic
Ar-H (C2)	7.38 – 7.42	Doublet (d)	1H	~2.0	Meta-coupling; deshielded by Cl and CH_2OH.
Ar-H (C6)	7.18 – 7.22	Doublet of Doublets (dd)	1H	8.4, 2.0	Ortho to CH_2OH; coupling to H5 and H2.
Ar-H (C5)	6.90 – 6.95	Doublet (d)	1H	8.4	Ortho to alkoxy group; shielded by electron donation.
O-CH_2-Ar	4.60 – 4.65	Singlet (s)*	2H	-	Benzylic methylene. *Becomes doublet in DMSO.
O-CH-$(CH_3)_2$	4.50 – 4.58	Septet (sept)	1H	6.0	Methine of isopropyl group.
OH	1.80 – 2.50	Broad Singlet	1H	-	Concentration dependent ($CDCl_3$).
CH-$(CH_3)_2$	1.36 – 1.40	Doublet (d)	6H	6.0	Isopropyl methyls; strong diagnostic doublet.

© 2026 BenchChem. All rights reserved.

> *Analyst Note: The separation between the benzylic singlet (~4.62 ppm) and the isopropyl septet (~4.54 ppm) can be narrow. High-field instruments (400 MHz+) prevent overlap.*

B. 13C NMR: Carbon Framework

The carbon spectrum must show 10 distinct signals (unless the isopropyl methyls are chemically equivalent, which they typically are).

- Aromatic Region (6 signals):
  - C4 (C-O): ~153.5 ppm (Deshielded by Oxygen).
  - C1 (C-CH_2): ~134.0 ppm.
  - C2 (C-H): ~129.0 ppm.
  - C6 (C-H): ~127.0 ppm.
  - C3 (C-Cl): ~122.5 ppm (Distinctive quaternary carbon).
  - C5 (C-H): ~114.0 ppm (Shielded, ortho to ether).
- Aliphatic Region (3 signals):
  - O-CH-: ~71.5 ppm (Isopropyl methine).
  - Ar-CH_2-OH: ~64.0 ppm (Benzylic).
  - CH_3: ~22.0 ppm (Isopropyl methyls).

C. Mass Spectrometry: Isotope Patterns

The presence of a single Chlorine atom provides a built-in validation tool via the isotopic abundance ratio.

© 2026 BenchChem. All rights reserved.

- Molecular Ion Cluster: You will observe two peaks separated by 2 Da.
  - m/z 200 (^{35}Cl)
  - m/z 202 (^{37}Cl)
  - Intensity Ratio: 3:1 (Natural abundance of Cl isotopes).
- Fragmentation:
  - $[M - 17]^+$: Loss of OH (m/z 183/185).
  - $[M - 42]^+$: Loss of propene (McLafferty-like rearrangement of the isopropyl ether), yielding the phenol cation.

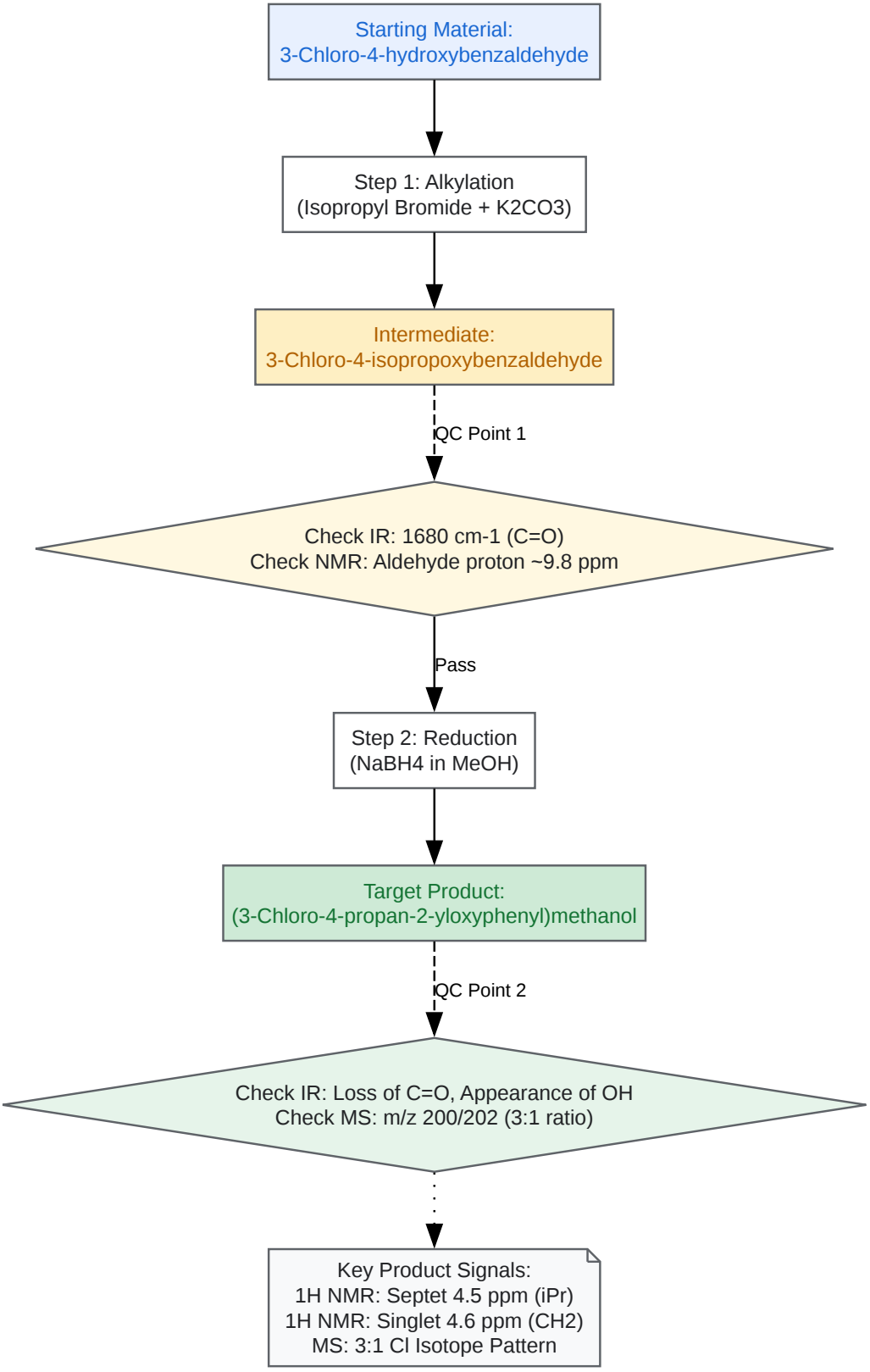
D. Infrared Spectroscopy (IR)

- 3300–3400 cm^{-1}: Broad O-H stretch (Hydrogen bonded).
- 2970–2980 cm^{-1}: C-H stretch (distinctive for isopropyl CH_3).
- 1250–1260 cm^{-1}: C-O-C asymmetric stretch (Aryl alkyl ether).
- 1050 cm^{-1}: C-O stretch (Primary alcohol).
- 700–800 cm^{-1}: C-Cl stretch.

Analytical Workflow & Logic Map

The following diagram illustrates the logical flow for validating the synthesis of **(3-Chloro-4-propan-2-yloxyphenyl)methanol** from its aldehyde precursor, highlighting the critical decision points based on spectral data.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Synthesis and validation workflow for 3-Chloro-4-isopropoxybenzyl alcohol, emphasizing critical spectral checkpoints.

References

- Synthesis of Aldehyde Precursor
  - Budzik, B. W., et al. (2009). Novel therapeutic compounds. US Patent Application US20090069288A1. Retrieved from .
  - Context: Describes the use of 3-chloro-4-isopropoxybenzaldehyde as a validated intermedi
- General Reduction Protocol
  - Organic Chemistry Portal.[1] (n.d.). Reduction of Aldehydes and Ketones with Sodium Borohydride. Retrieved from .
  - Context: Standard methodology for converting benzaldehydes to benzyl alcohols.
- Spectral Database Grounding
  - National Center for Biotechnology Information. (2025).[2][3] PubChem Compound Summary for CID 250081, (4-(Propan-2-yloxy)phenyl)methanol. Retrieved from .
  - Context: Analogous spectral data for the non-chlorinated congener used for shift prediction verific
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. reddit.com [reddit.com]
- 2. CompTox Chemicals Dashboard [comptox.epa.gov]
- 3. 3-Chloro-4-hydroxybenzaldehyde | 2420-16-8 [chemicalbook.com]
- To cite this document: BenchChem. [Comprehensive Spectroscopic Characterization of (3-Chloro-4-propan-2-yloxyphenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3024699/docs#comprehensive-spectroscopic-characterization-of-3-chloro-4-propan-2-yloxyphenyl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.